

Application Notes and Protocols: Establishing and Characterizing AZD8421-Resistant Cell Line Models

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Compound of Interest

Compound Name: AZD8421

Cat. No.: B12373785

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Introduction

AZD8421 is a potent and highly selective inhibitor of Cyclin-dependent Kinase 2 (CDK2), a key regulator of cell cycle progression.[1][2] CDK2, in complex with its cyclin partners (Cyclin E and Cyclin A), drives the transition from the G1 to the S phase of the cell cycle.[3] By inhibiting CDK2, **AZD8421** blocks the phosphorylation of the Retinoblastoma protein (pRB), leading to cell cycle arrest in the G1/S phase, and can induce senescence in cancer cells.[1] This mechanism makes **AZD8421** a promising therapeutic agent for cancers with high levels of Cyclin E (CCNE1) expression, such as certain ovarian and uterine cancers, and for treating cancers that have developed resistance to CDK4/6 inhibitors.[3][4][5]

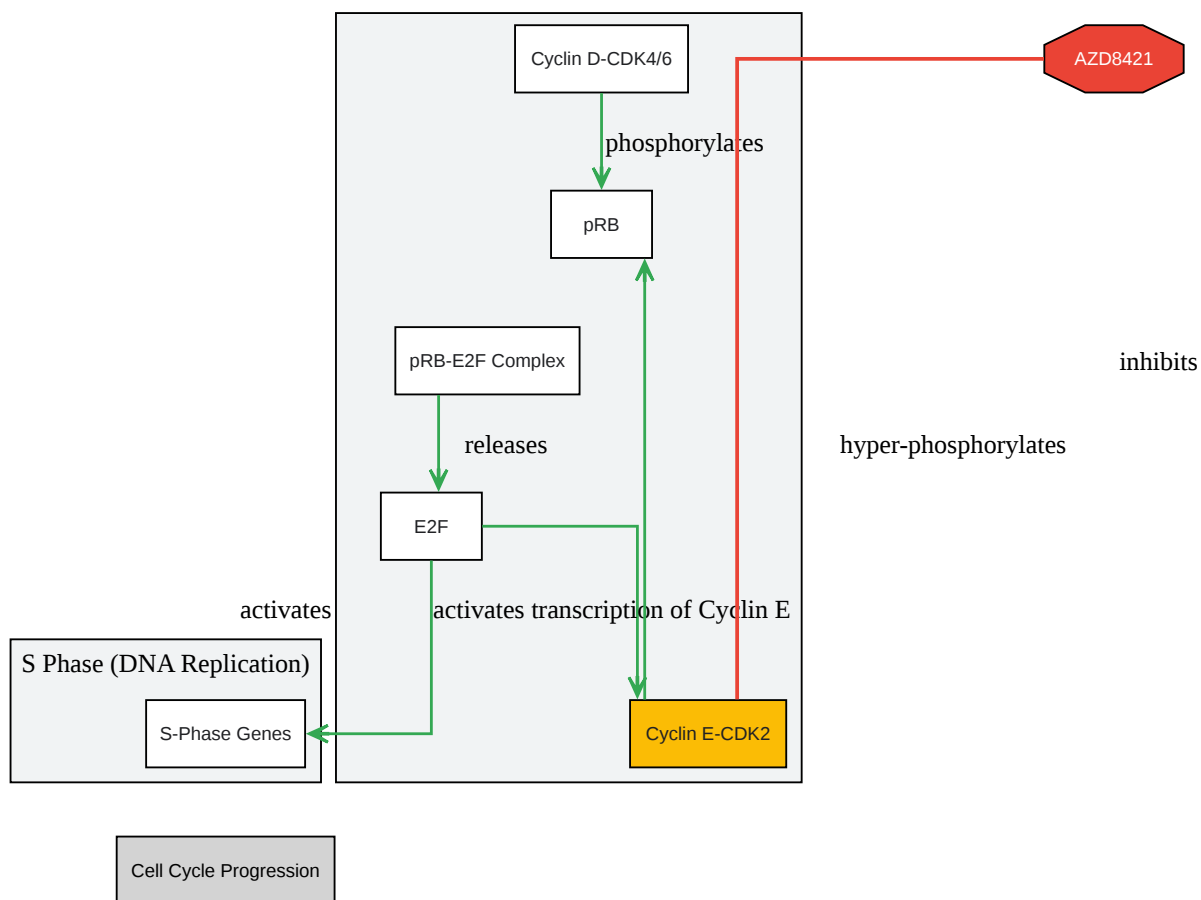
The development of acquired resistance to targeted therapies like **AZD8421** is a significant clinical challenge. Establishing in vitro cell line models of **AZD8421** resistance is crucial for investigating the molecular mechanisms that drive this resistance.[6][7][8] These models serve as invaluable tools for identifying biomarkers of resistance, evaluating novel combination therapies, and developing strategies to overcome treatment failure.[8][9]

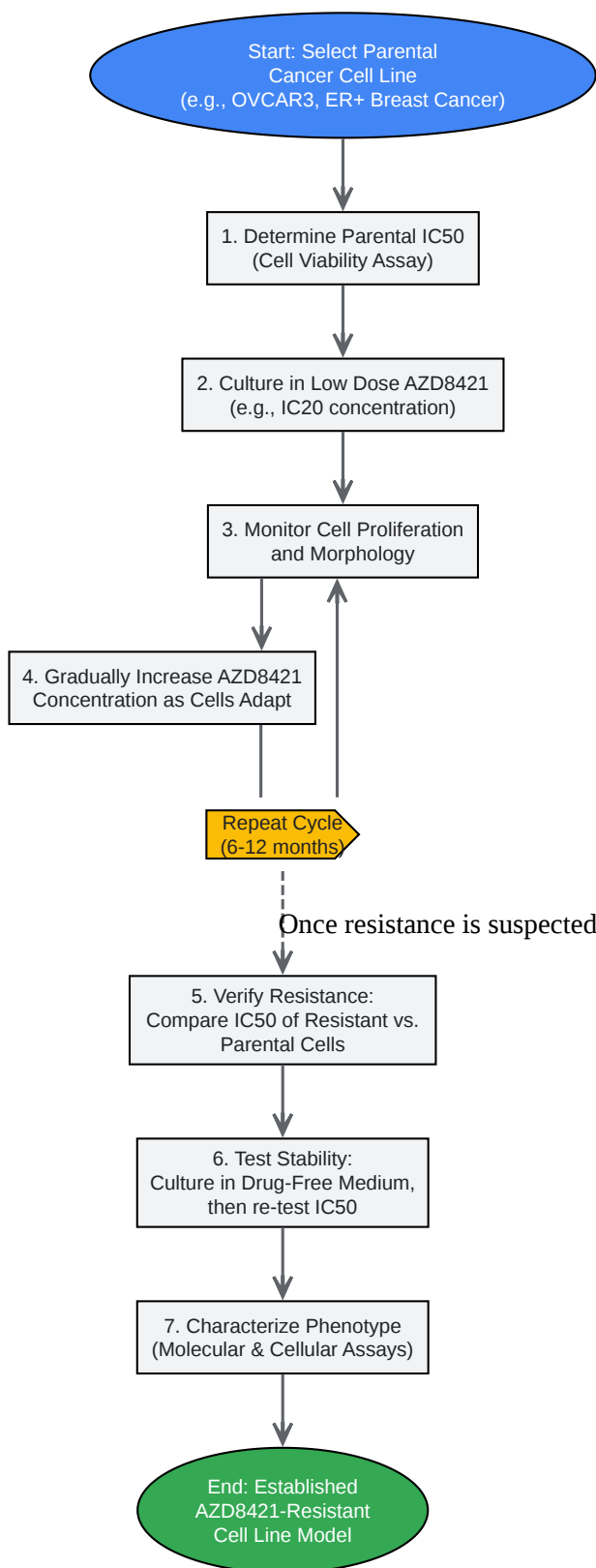
These application notes provide detailed protocols for the generation of **AZD8421**-resistant cancer cell lines and their subsequent characterization using a suite of cellular and molecular assays.

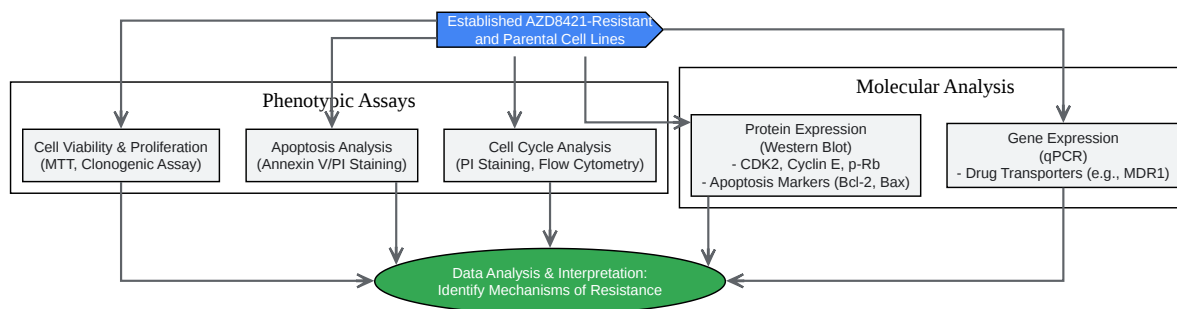
Signaling Pathway and Experimental Workflows

AZD8421 Mechanism of Action

AZD8421 selectively targets CDK2, preventing the G1/S phase transition and halting cell proliferation.







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